

9-Bromophenanthrene CAS number 573-17-1

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Compound of Interest

Compound Name: **9-Bromophenanthrene**

Cat. No.: **B047481**

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An In-depth Technical Guide to **9-Bromophenanthrene** (CAS 573-17-1)

For Researchers, Scientists, and Drug Development Professionals

Abstract

9-Bromophenanthrene is a halogenated polycyclic aromatic hydrocarbon (PAH) that serves as a pivotal intermediate in organic synthesis.[1][2] Its structure, featuring a reactive bromine atom on the phenanthrene core, makes it a valuable building block for creating complex molecular architectures.[3][4] This guide provides a comprehensive overview of **9-Bromophenanthrene**, including its physicochemical properties, spectroscopic data, detailed synthesis protocols, and key applications in cross-coupling reactions. Furthermore, it explores its utility as a scaffold in the development of advanced materials and its potential relevance in medicinal chemistry and drug discovery.[5][6]

Physicochemical Properties

9-Bromophenanthrene typically appears as a light yellow or white to off-white crystalline solid at room temperature.[1][4] It is sparingly soluble in water but demonstrates good solubility in a range of organic solvents, including chloroform, toluene, ethanol, and dichloromethane.[3][7][8]

Property	Value	References
CAS Number	573-17-1	[9]
Molecular Formula	C ₁₄ H ₉ Br	[2] [9]
Molecular Weight	257.13 g/mol	[5] [9]
Appearance	Light yellow or white to off-white powder/solid	[1] [7]
Melting Point	60-66 °C	[3] [5] [9]
Boiling Point	180-190 °C at 2 mmHg	[5] [9]
Solubility	Soluble in chloroform, toluene, ethanol, acetone, benzene, dichloromethane. Sparingly soluble in water.	[1] [3] [7] [8] [10]
Flash Point	> 110 °C	[10]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **9-Bromophenanthrene**. The following data has been reported in the literature.

Spectroscopy	Data	References
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm): 8.68-8.71 (m, 1H), 8.66 (d, J = 8.0 Hz, 1H), 8.36- 8.39 (m, 1H), 8.12 (s, 1H), 7.81 (dd, J = 0.8, 7.6 Hz, 1H), 7.65- 7.73 (m, 3H), 7.61 (dt, J = 1.2, 6.8 Hz, 1H)	[11]
¹³ C NMR (100 MHz, CDCl ₃)	δ (ppm): 132.2, 131.3, 130.5, 130.4, 129.8, 128.1, 127.8, 127.5, 127.4, 127.2, 127.1, 122.8, 122.7, 121.7	[11]
Infrared (IR)	Spectra available via FTIR (Melt) and ATR-IR.	[12]

Synthesis and Experimental Protocols

The most common and well-documented method for synthesizing **9-Bromophenanthrene** is through the direct electrophilic bromination of phenanthrene.[1][13]

Experimental Protocol: Synthesis of 9-Bromophenanthrene

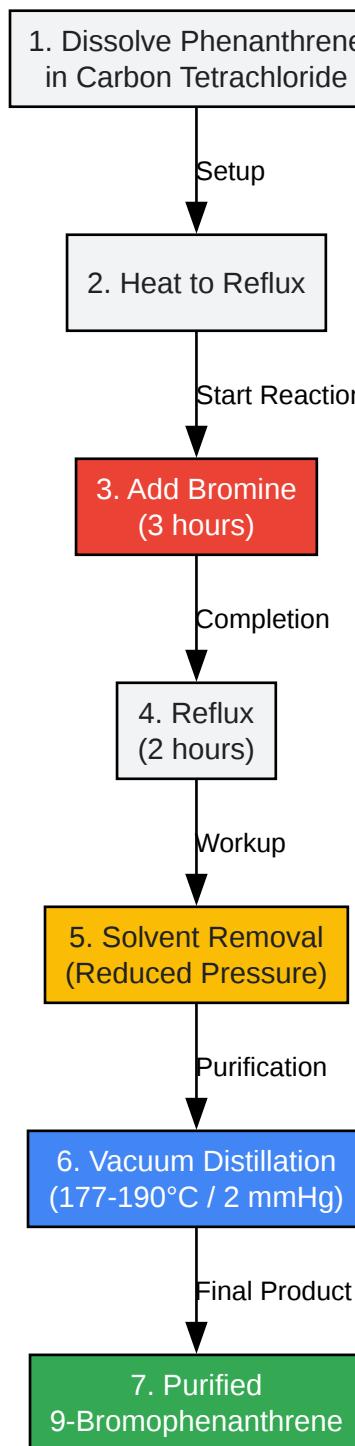
This protocol is adapted from the procedure published in Organic Syntheses.[13]

Materials:

- Pure Phenanthrene (1 mole)
- Dry Carbon Tetrachloride (1 L)
- Bromine (1 mole)

Procedure:

- Dissolve 1 mole of pure phenanthrene in 1 L of dry carbon tetrachloride in a 5-L three-necked flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel.
[\[13\]](#)
- Heat the mixture to a gentle reflux with stirring.
[\[13\]](#)
- Add 1 mole of bromine from the dropping funnel over approximately 3 hours. Hydrogen bromide gas will evolve during this process.
[\[13\]](#)
- After the addition is complete, continue stirring at reflux for an additional 2 hours to ensure the reaction goes to completion and to expel most of the remaining hydrogen bromide.
[\[13\]](#)
- Transfer the reaction mixture to a Claisen flask and remove the carbon tetrachloride solvent by distillation under reduced pressure (10–30 mm).
[\[13\]](#)
- Equip the flask for vacuum distillation with a fine capillary inlet tube. Distill the crude **9-Bromophenanthrene**, collecting the fraction that boils at 177–190°C/2 mm.
[\[13\]](#) The yield is typically 90–94%.
[\[1\]](#)
- For higher purity, the product can be recrystallized from ethanol (approximately 10 mL per gram).
[\[13\]](#)



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Workflow for the Synthesis of **9-Bromophenanthrene**.

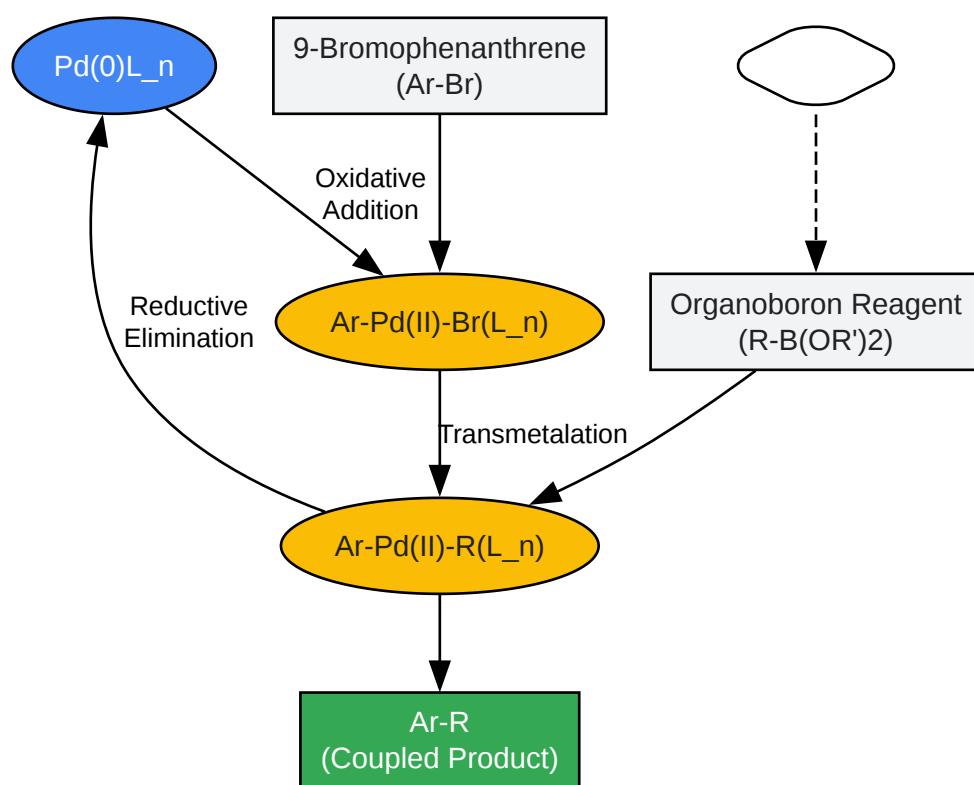
Key Reactions and Applications

9-Bromophenanthrene is a versatile reagent primarily used as a synthetic intermediate.[1][8]

The carbon-bromine bond is readily functionalized, particularly in metal-catalyzed cross-coupling reactions.[1]

Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a cornerstone of modern organic synthesis, used to form carbon-carbon bonds.[14][15] **9-Bromophenanthrene** is an excellent substrate for this reaction, allowing for the introduction of a wide range of aryl and vinyl groups at the 9-position.[16] This reaction is critical for building the complex polycyclic aromatic systems used in materials science and drug discovery.[5][14]



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Simplified Catalytic Cycle of the Suzuki-Miyaura Cross-Coupling.

General Protocol: Suzuki-Miyaura Coupling with 9-Bromophenanthrene

Materials:

- **9-Bromophenanthrene** (1 equivalent)
- Arylboronic acid (1.1-1.5 equivalents)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 1-5 mol%)
- Base (e.g., K_2CO_3 , Na_2CO_3 , 2-3 equivalents)
- Solvent (e.g., Toluene, Dioxane, DMF, often with water)

Procedure:

- To a reaction flask, add **9-Bromophenanthrene**, the arylboronic acid, the palladium catalyst, and the base.
- Evacuate and backfill the flask with an inert gas (e.g., Argon or Nitrogen) three times.[14]
- Add the degassed solvent(s).
- Heat the reaction mixture (typically 80-110 °C) and stir for the required time (e.g., 12-24 hours), monitoring progress by TLC or LC-MS.[14]
- Upon completion, cool the mixture to room temperature.
- Perform an aqueous workup: add water and extract the product with an organic solvent (e.g., ethyl acetate).[14]
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.[14]
- Purify the crude product by column chromatography on silica gel.[14]

Other Applications

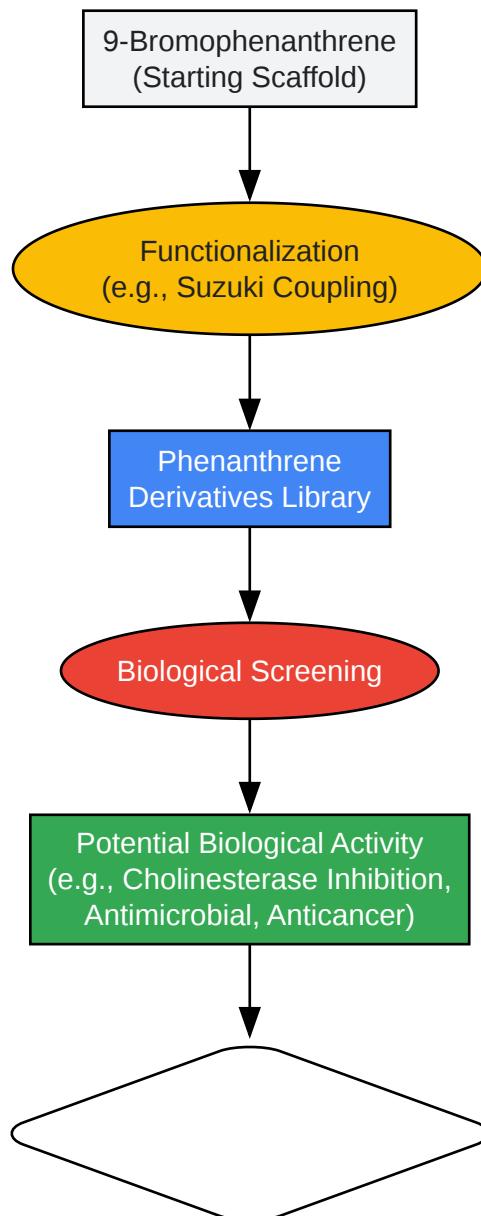
- Synthesis of 9-Cyanophenanthrene: **9-Bromophenanthrene** can be converted to 9-cyanophenanthrene by heating with cuprous cyanide at high temperatures.[7][17] The resulting nitrile can be hydrolyzed to phenanthrene-9-carboxylic acid.[7]

- Materials Science: It is used in the synthesis of organic semiconductors, OLEDs, and fluorescent probes due to its electronic and photophysical properties.[3][5]
- Polymer Chemistry: It serves as a building block for advanced polymers with tailored properties.[5]

Relevance in Drug Discovery and Development

While **9-Bromophenanthrene** itself is not known for direct biological activity, its role as a synthetic scaffold is of high interest to drug development professionals.[1][5] The phenanthrene core is present in numerous biologically active natural products. By using cross-coupling reactions, the **9-Bromophenanthrene** scaffold can be elaborated into a diverse library of derivatives for biological screening.

Derivatives of related brominated aromatic compounds, such as bromophenols, have shown a range of biological activities, including the inhibition of cholinesterase enzymes (implicated in Alzheimer's disease) and antimicrobial effects.[6][18][19] This suggests that novel phenanthrene-based compounds derived from **9-Bromophenanthrene** could be promising candidates for new therapeutic agents.[5]



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Role of **9-Bromophenanthrene** in a Drug Discovery Workflow.

Safety and Handling

As a halogenated polycyclic aromatic hydrocarbon, **9-Bromophenanthrene** must be handled with caution.^[1] Appropriate personal protective equipment (PPE) should be used at all times in a well-ventilated area or fume hood.^{[1][20]}

Hazard Information	Details	References
GHS Hazard Statements	May cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation.	[3][12]
Toxicity	Considered moderately toxic. As a PAH derivative, it may have mutagenic or carcinogenic potential.	[1]
Personal Protective Equipment (PPE)	Safety glasses/eyeshields, chemical-resistant gloves, N95 dust mask (US) or equivalent respirator.	[9]
Storage	Store in a tightly sealed container in a cool, dry, well-ventilated area. Protect from light and moisture.	[1]
Incompatibilities	Strong oxidizing agents.	[1]

Conclusion

9-Bromophenanthrene (CAS 573-17-1) is a compound of significant utility in research and development. Its well-defined chemical properties and reactivity make it an indispensable building block for organic chemists. For material scientists, it provides a gateway to novel fluorescent and semiconducting materials. For professionals in drug discovery, it represents a versatile scaffold, enabling the synthesis of diverse molecular libraries in the quest for new therapeutic agents. Proper handling and adherence to safety protocols are essential when working with this compound.

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